

resolving discrepancies in reported physical properties of 3-Methoxy-2-butanol

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Compound of Interest

Compound Name: 3-Methoxy-2-butanol

Cat. No.: B1605144

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Technical Support Center: 3-Methoxy-2-butanol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving discrepancies in the reported physical properties of **3-Methoxy-2-butanol**.

Frequently Asked Questions (FAQs)

Q1: Why do different suppliers report different boiling points for **3-Methoxy-2-butanol**?

A1: Discrepancies in the reported boiling point of **3-Methoxy-2-butanol** can arise from several factors:

- **Isomeric Impurities:** Commercial preparations may contain isomers, most commonly 3-Methoxy-1-butanol, which has a significantly different boiling point.
- **Stereoisomer Composition:** **3-Methoxy-2-butanol** has two chiral centers and can exist as a mixture of stereoisomers ((2R,3R), (2S,3S), (2R,3S), and (2S,3R)). The exact ratio of these stereoisomers can influence the boiling point of the mixture.
- **Measurement Conditions:** Boiling points are dependent on atmospheric pressure. Measurements taken at different altitudes or under vacuum will vary. Always check if the reported boiling point is corrected to standard pressure (760 mmHg).

- **Purity of the Sample:** The presence of impurities, including residual solvents from synthesis or degradation products, will alter the boiling point.

Q2: The density of my **3-Methoxy-2-butanol** sample does not match the value on the safety data sheet (SDS). What could be the cause?

A2: Variations in density are often attributed to:

- **Temperature:** Density is temperature-dependent. Ensure your measurement is performed at the same temperature specified in the literature or on the SDS.
- **Purity:** As with boiling point, impurities can affect the density of the substance.
- **Isomeric Composition:** The presence of isomers like 3-Methoxy-1-butanol can lead to deviations in density.

Q3: My measured refractive index is slightly different from the reported value. Is this a cause for concern?

A3: Minor deviations in refractive index are common and can be due to:

- **Temperature:** Refractive index is sensitive to temperature. Calibrate your refractometer and ensure the sample is at the specified temperature.
- **Wavelength of Light Source:** Ensure you are using the same wavelength of light (typically the sodium D-line, 589 nm) as reported in the literature.
- **Purity:** Even small amounts of impurities can alter the refractive index. A difference of 0.005 can be seen with as little as 1% impurity.^[1]

Troubleshooting Discrepancies in Physical Properties

If you encounter a discrepancy in the physical properties of your **3-Methoxy-2-butanol** sample, follow this troubleshooting guide.

Data Presentation: Reported Physical Properties

For reference, the following tables summarize the reported physical properties for **3-Methoxy-2-butanol** and its common isomer, 3-Methoxy-1-butanol.

Table 1: Reported Physical Properties of **3-Methoxy-2-butanol** (CAS: 53778-72-6)

Physical Property	Reported Value	Source
Boiling Point	134-136 °C	ChemicalBook[2]
Density	0.9186 g/cm ³ (at 15 °C)	ChemicalBook[2]
Molecular Weight	104.15 g/mol	Chem-Impex, Benchchem[3]

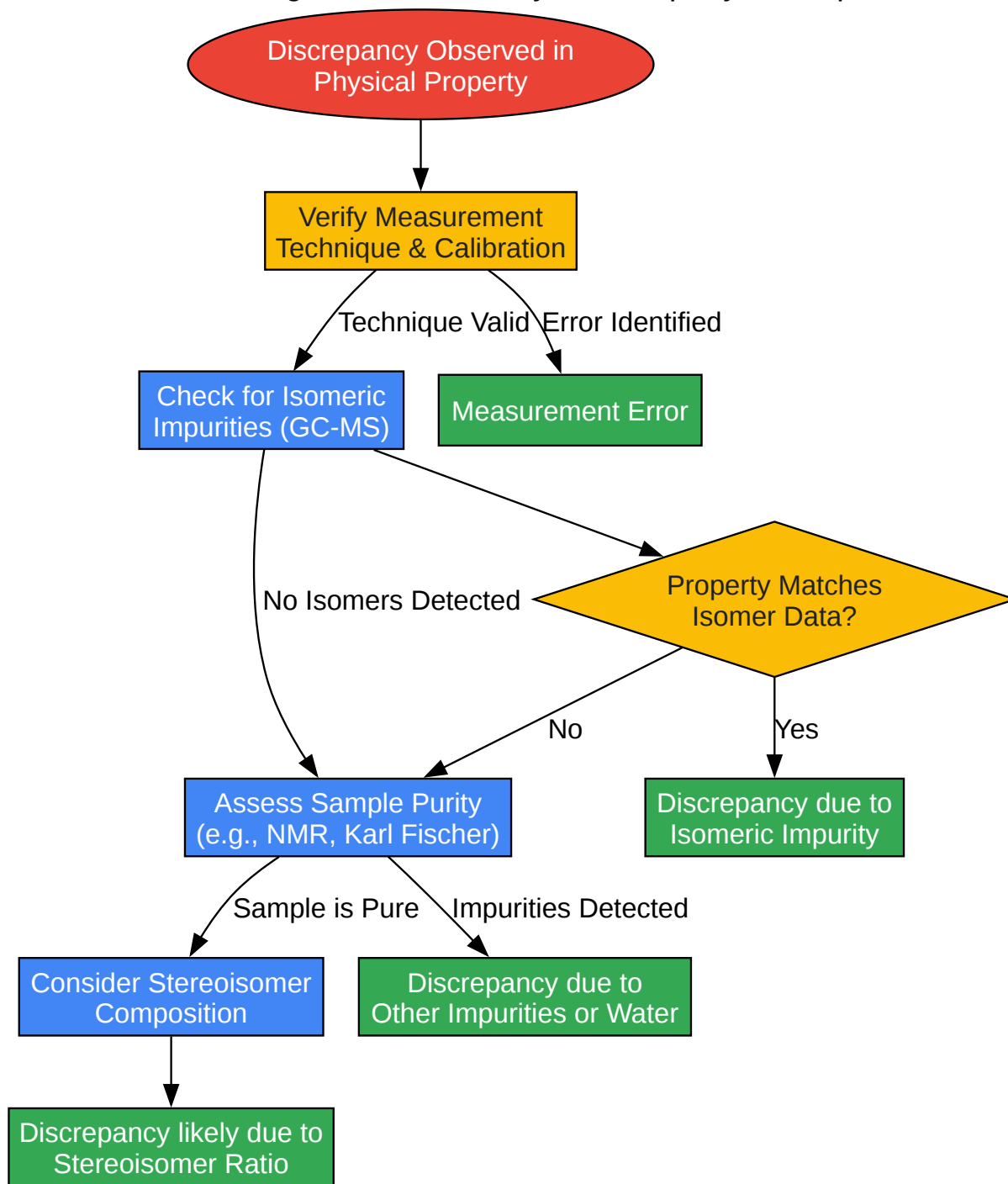
Table 2: Reported Physical Properties of 3-Methoxy-1-butanol (CAS: 2517-43-3)

Physical Property	Reported Value	Source
Boiling Point	160 °C	TURI
159-163 °C	The Good Scents Company[4]	
Density	0.928 g/mL (at 25 °C)	Sigma-Aldrich
0.921-0.924 g/cm ³ (at 20 °C)	The Good Scents Company[4]	
Refractive Index	n ₂₀ /D 1.416	Sigma-Aldrich
n ₂₀ /D 1.415-1.417	The Good Scents Company[4]	
Molecular Weight	104.15 g/mol	Sigma-Aldrich

Troubleshooting Workflow

The following diagram outlines a logical workflow to identify the source of discrepancies in the physical properties of your **3-Methoxy-2-butanol** sample.

Troubleshooting Workflow for Physical Property Discrepancies



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Caption: Troubleshooting workflow for physical property discrepancies.

Experimental Protocols

Accurate measurement of physical properties is crucial. Below are detailed methodologies for key experiments.

Boiling Point Determination (Micro-scale)

This method is suitable for small sample volumes.

Apparatus:

- Melting point apparatus
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Thermometer

Procedure:

- Add 0.5-1 mL of **3-Methoxy-2-butanol** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Secure the test tube to the thermometer with a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Insert the assembly into the melting point apparatus.
- Heat the sample gently. A stream of bubbles will emerge from the capillary tube as the liquid heats up and boils.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.

Density Measurement (Pycnometer Method)

This method provides high accuracy for density measurements.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer and record the mass (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Ensure the water level is at the mark on the capillary. Dry the outside of the pycnometer and weigh it (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with the **3-Methoxy-2-butanol** sample and equilibrate it in the water bath to the same temperature.
- Adjust the sample volume to the mark, dry the exterior, and weigh the filled pycnometer (m_3).
- Calculate the density of the sample using the following formula: Density of sample = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the measurement temperature}$

Refractive Index Measurement (Abbe Refractometer)

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper
- Lint-free tissue
- Calibration standard (e.g., distilled water)

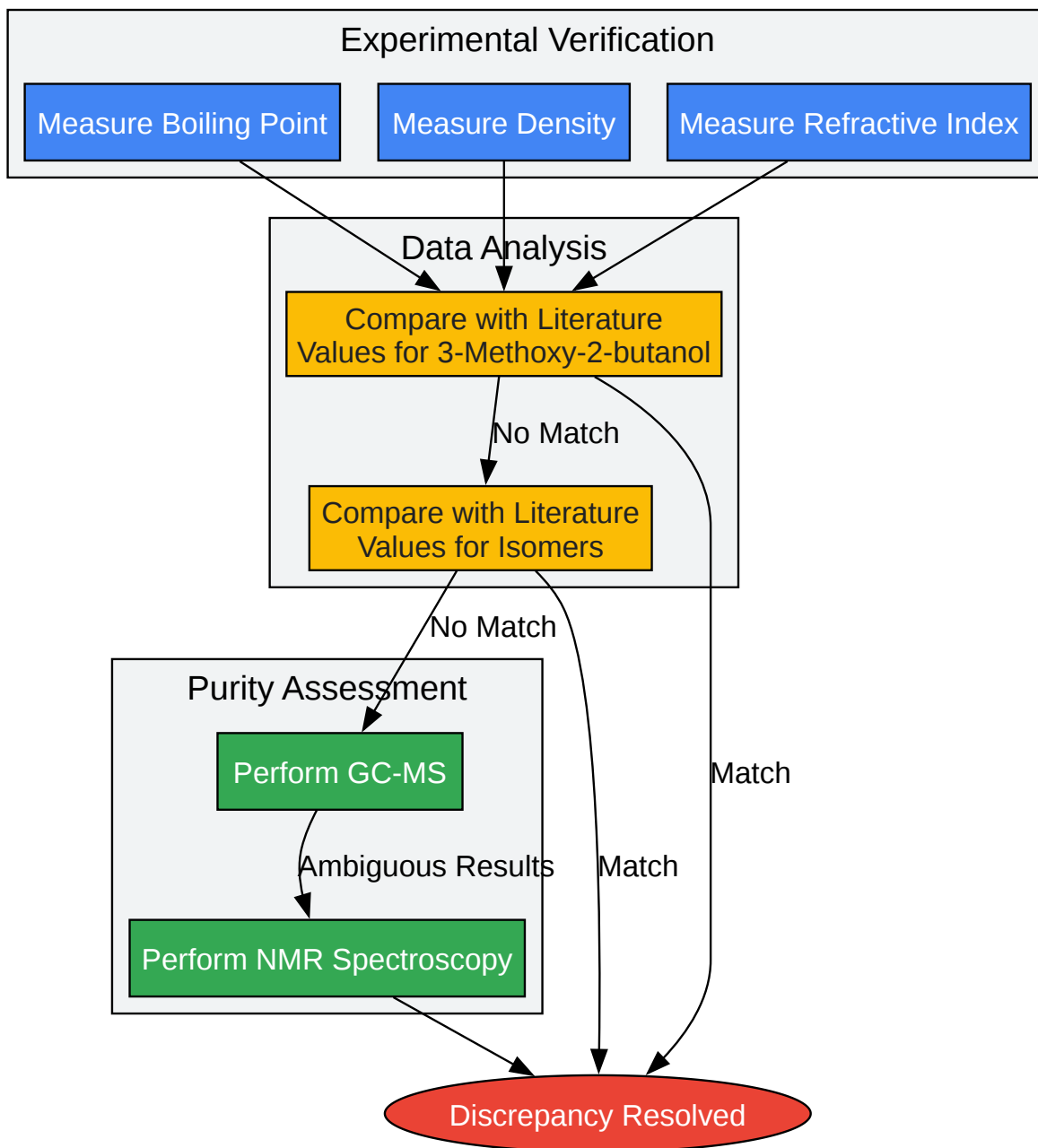
Procedure:

- Turn on the refractometer and the circulating water bath set to the desired temperature (e.g., 20 °C).
- Clean the prism surfaces of the refractometer with a suitable solvent (e.g., ethanol) and a lint-free tissue.
- Calibrate the refractometer using a standard of known refractive index, such as distilled water ($n_D^{20} = 1.3330$).
- Place a few drops of the **3-Methoxy-2-butanol** sample onto the lower prism using a clean dropper.
- Close the prisms and allow a few minutes for the sample to reach thermal equilibrium.
- Adjust the light source and focus the eyepiece to get a sharp line dividing the light and dark fields.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index from the scale.

Signaling Pathway for Discrepancy Resolution

The following diagram illustrates the logical flow for resolving discrepancies, emphasizing the interplay between experimental verification and data analysis.

Logical Flow for Discrepancy Resolution

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Caption: Logical flow for resolving physical property discrepancies.

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